

Prothioconazole mode of action sterol biosynthesis inhibition

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Prothioconazole

CAS No.: 178928-70-6

Cat. No.: S540441

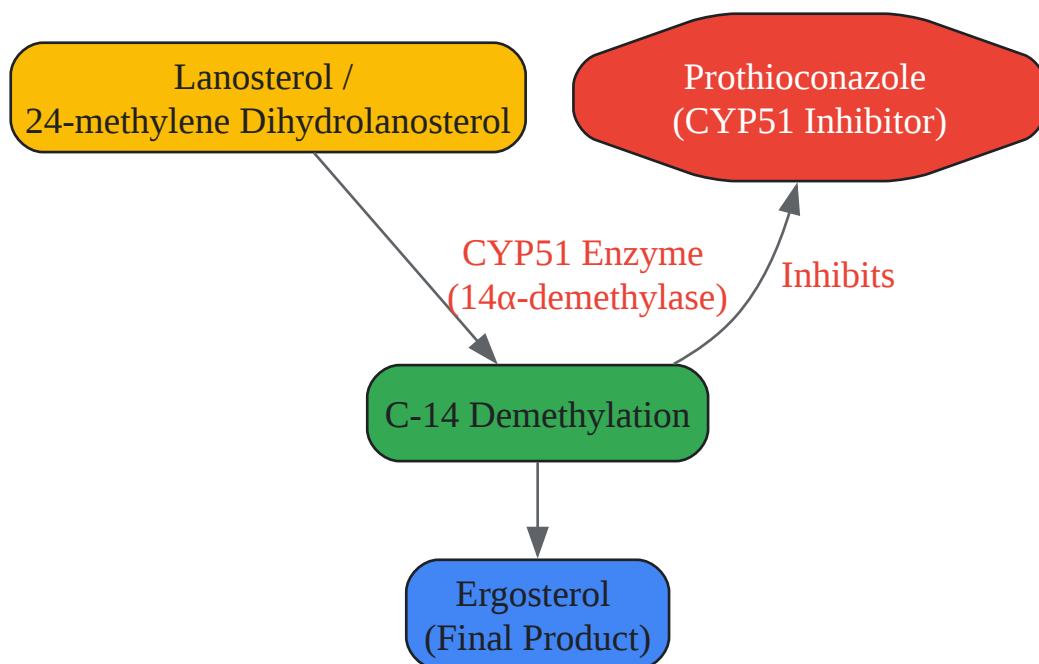
[Get Quote](#)

Core Mechanism of Action

Prothioconazole belongs to the **triazolinthione** chemical class and is classified as a **Demethylation Inhibitor (DMI)** within the broader group of **Sterol Biosynthesis Inhibitors (SBI)** [1] [2] [3]. Its FRAC (Fungicide Resistance Action Committee) code is **Group 3** [4] [3].

- **Molecular Target:** The primary target is the **CYP51 enzyme**, also known as **14 α -demethylase** [5] [6]. This enzyme is a key cytochrome P450 in the ergosterol biosynthesis pathway.
- **Inhibition Process:** **Prothioconazole** binds to the heme iron within the active site of the CYP51 enzyme [7]. This binding blocks the enzyme's ability to catalyze the removal of the C-14 methyl group from lanosterol or 24-methylene dihydrolanosterol [6].
- **Cellular Consequences:**
 - **Ergosterol Depletion:** Inhibition leads to a critical shortage of ergosterol, an essential sterol component for fungal cell membrane integrity and fluidity [5] [8].
 - **Toxic Sterol Accumulation:** The pathway is interrupted, causing the accumulation of toxic methylated sterol precursors [5].
 - **Membrane Disruption:** The combined effect of ergosterol depletion and toxic sterol buildup compromises cell membrane structure and function, increasing permeability and causing leakage of cellular contents [5].
 - **Secondary Effects:** In *Fusarium* spp., **prothioconazole** treatment induces oxidative stress, apoptosis-like cell death, and alterations in the expression of genes involved in stress responses [5].

The following diagram illustrates the sterol biosynthesis pathway and the specific site of **prothioconazole** inhibition:



[Click to download full resolution via product page](#)

Experimental Data and Efficacy

Prothioconazole exhibits potent antifungal activity against a range of phytopathogens, particularly those in the *Fusarium* genus.

Property / Organism	Details / Value	Experimental Context & Notes
General Activity	Systemic with protective, curative, and eradicated action [4].	Applied as foliar spray or seed treatment [4] [3].
Fusarium graminearum (Wild-type isolates)	EC ₅₀ : 0.25 - 0.58 μg/mL [6].	In vitro mycelial growth inhibition [6].
Fusarium graminearum (Resistant mutants)	EC ₅₀ : 10.10 - 21.24 μg/mL [6].	Laboratory-induced mutants showing high resistance [6].

Property / Organism	Details / Value	Experimental Context & Notes
Fusarium graminearum (PH-1 strain)	MIC: 1.2 µg/mL [5]. MIC ₂₅ : 0.3 µg/mL , MIC ₅₀ : 0.6 µg/mL [5].	Dose inhibiting 25% (MIC ₂₅) and 50% (MIC ₅₀) of linear growth rate [5].
Fusarium culmorum (FcUK99 strain)	MIC: 1.0 µg/mL [5]. MIC ₂₅ : 0.25 µg/mL , MIC ₅₀ : 0.5 µg/mL [5].	Dose inhibiting 25% (MIC ₂₅) and 50% (MIC ₅₀) of linear growth rate [5].
Cytotoxicity (Mammalian Cells)	Non-toxic to HEK293 and L929 cell lines at fungicidal concentrations [5].	Suggests selective toxicity towards fungi [5].

Fungicide Resistance Mechanisms

Resistance to DMI fungicides like **prothioconazole** can develop through several mechanisms, which are critical to monitor and manage.

Resistance Mechanism	Description	Evidence
Target-Site Alterations	Mutations in the CYP51 gene (FgCYP51A, FgCYP51B, FgCYP51C) that reduce the binding affinity of the fungicide [6].	Identified in lab-generated prothioconazole-resistant <i>F. graminearum</i> mutants [6].
Target Gene Overexpression	Increased expression of CYP51 genes, often due to promoter region alterations, leading to higher enzyme levels that overwhelm the inhibitor [2] [6].	Altered expression of all FgCYP51 genes observed in resistant mutants after prothioconazole treatment [6].
Enhanced Efflux	Overexpression of membrane transport proteins (e.g., ABC transporters, MFS transporters) that actively pump the fungicide out of the fungal cell [2].	A known resistance mechanism for DMI fungicides, though specific data for prothioconazole in search results is limited [2].

Key Experimental Protocols

For researchers investigating the mode of action and efficacy of **prothioconazole**, here are summaries of key methodologies from the cited literature.

- **In Vitro Antifungal Susceptibility Testing (Broth/Microdilution)**

- **Purpose:** To determine the Minimum Inhibitory Concentration (MIC) and effective concentrations (EC₅₀) [5] [6].
- **Procedure:** Prepare serial dilutions of **prothioconazole** in a suitable growth medium (e.g., potato dextrose broth). Inoculate with a standardized fungal spore or mycelial suspension. Incubate at the optimal temperature for the test organism (e.g., 25°C for *Fusarium* spp.). Measure fungal growth (e.g., turbidity, dry weight) after a set period (e.g., 3-7 days) [5] [6].
- **Analysis:** The MIC is the lowest concentration that visually inhibits growth. The EC₅₀ is calculated from dose-response curves using statistical software [5] [6].

- **Gene Expression Analysis (qRT-PCR)**

- **Purpose:** To assess changes in the expression of target (e.g., CYP51) and stress-related genes in response to **prothioconazole** [5] [6].
- **Procedure:** Treat fungal cultures with sub-lethal concentrations of **prothioconazole** (e.g., MIC₂₅ or MIC₅₀). Harvest mycelia after a specific exposure time. Extract total RNA, synthesize cDNA, and perform quantitative real-time PCR (qRT-PCR) with gene-specific primers [5].
- **Analysis:** Calculate relative gene expression using methods like the 2^{^(-ΔΔCT)} method, normalizing to housekeeping genes [5].

- **Assessment of Oxidative Stress and Apoptosis Markers**

- **Purpose:** To evaluate secondary cellular responses induced by **prothioconazole** [5].
- **Procedure:** Measure the activity of antioxidant enzymes (e.g., catalase, superoxide dismutase) in fungal cell extracts after fungicide exposure using spectrophotometric assays. Detect apoptosis-like cell death using assays like TUNEL staining or detection of DNA laddering [5].

Environmental and Non-Target Considerations

While effective, **prothioconazole**'s use requires consideration of its environmental impact. Its major metabolite, **prothioconazole-desthio**, is also a potent fungicide and can be more toxic to some non-target

organisms [7]. Studies indicate potential risks to aquatic life from this metabolite and highlight that **prothioconazole** can disrupt soil microbial communities, reducing bacterial and fungal richness [2] [9].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Fungicide Modes of Action - Bayer Crop Science [cropscience.bayer.us]
2. Prothioconazole Stress Reduces Bacterial Richness and ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Prothioconazole - Fungicides [sipcam-oxon.com]
4. Prothioconazole (Ref: JAU 6476) - AERU [sitem.herts.ac.uk]
5. Investigation of the Mode of Action and Cytotoxicity ... [sciencedirect.com]
6. Exploring the Potential Mechanism of Prothioconazole ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
7. Gonadal disruption after single dose exposure of ... [sciencedirect.com]
8. Sterol Regulatory Element-Binding Protein Sre1 Mediates ... [mdpi.com]
9. Peer review of the pesticide risk assessment of the active ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

To cite this document: Smolecule. [Prothioconazole mode of action sterol biosynthesis inhibition].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b540441#prothioconazole-mode-of-action-sterol-biosynthesis-inhibition>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com